

Velnacrine-d3: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Velnacrine-d3

Cat. No.: B15622381

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety and handling guidelines for **Velnacrine-d3** based on available data. **Velnacrine-d3** is a deuterated analog of Velnacrine, a compound investigated for the treatment of Alzheimer's disease. Due to a lack of specific safety data for **Velnacrine-d3**, this guide extrapolates potential hazards and handling procedures from information available on the parent compound, Velnacrine, and general principles of laboratory safety for handling research chemicals of unknown toxicity. All personnel handling this compound should be adequately trained and adhere to strict safety protocols.

Introduction

Velnacrine-d3 is the deuterated form of Velnacrine, a potent acetylcholinesterase inhibitor.[1] Velnacrine itself is a metabolite of tacrine and was studied for its potential therapeutic effects in Alzheimer's disease.[2] However, the clinical development of Velnacrine was halted due to evidence of toxicity, particularly hepatotoxicity (liver damage).[3][4] Deuteration, the replacement of hydrogen with its isotope deuterium, is a strategy used in drug development to alter a compound's metabolic profile, potentially improving its safety and efficacy.[1] While

Velnacrine-d3 is anticipated to have greater metabolic stability, its toxicological properties have not been fully characterized.^[1] Therefore, it must be handled with extreme caution.

Chemical and Physical Properties

A summary of the known physical and chemical properties of Velnacrine and its deuterated form are presented below.

Property	Velnacrine	Velnacrine-d3
IUPAC Name	9-amino-1,2,3,4-tetrahydroacridin-1-ol	9-Amino-1,2,3,4-tetrahydroacridin-1-ol-d3
Synonyms	1-hydroxytacrine	(±)-Velnacrine-1,2,2-d3 Maleate
Molecular Formula	C13H14N2O	C13H11D3N2O
Molar Mass	214.268 g·mol ⁻¹ ^[2]	217.28 g/mol ^[5]
Appearance	-	Off-white solid ^[5]
Melting Point	-	>190°C ^[5]
Storage Conditions	-	2-8°C ^[5]
Stability	-	Stable under recommended storage conditions. Re-analyze after three years. ^[6]

Toxicological Data

Specific toxicological data for **Velnacrine-d3** is not available. The following table summarizes the known toxicities of the parent compound, Velnacrine. It is crucial to assume that **Velnacrine-d3** possesses a similar toxicological profile.

Toxicity Type	Description
Hepatotoxicity	Velnacrine is associated with significant adverse effects, including hepatotoxicity.[3] Studies have shown evidence of elevated liver transaminases in patients.[3][4]
General Toxicity	Research on Velnacrine was stopped in 1994 due to its toxic nature.[3] Adverse events reported include rash, nausea, diarrhea, headache, and dizziness/fainting.[4]
Neutropenia	A few cases of neutropenia (low white blood cell count) have been observed.[4]

Experimental Protocols

Due to the lack of specific handling protocols for **Velnacrine-d3**, a generalized protocol for handling potent research compounds should be followed.

Risk Assessment and Mitigation Workflow

A thorough risk assessment should be conducted before handling **Velnacrine-d3**. The following workflow outlines the key steps.

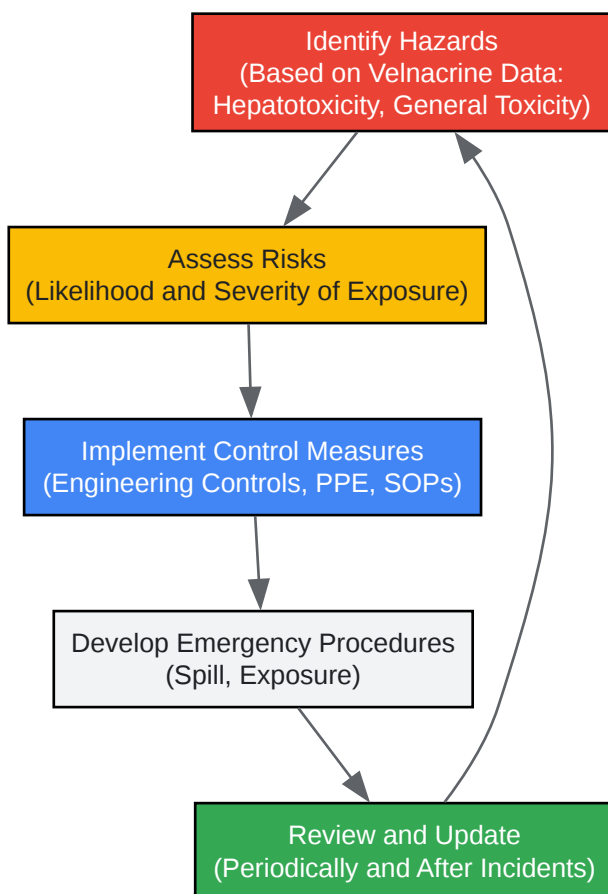


Figure 1: Risk Assessment and Mitigation Workflow for Velnacrine-d3

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Figure 1: Risk Assessment and Mitigation Workflow for **Velnacrine-d3**

Standard Handling Protocol

The following protocol should be followed when handling **Velnacrine-d3**.

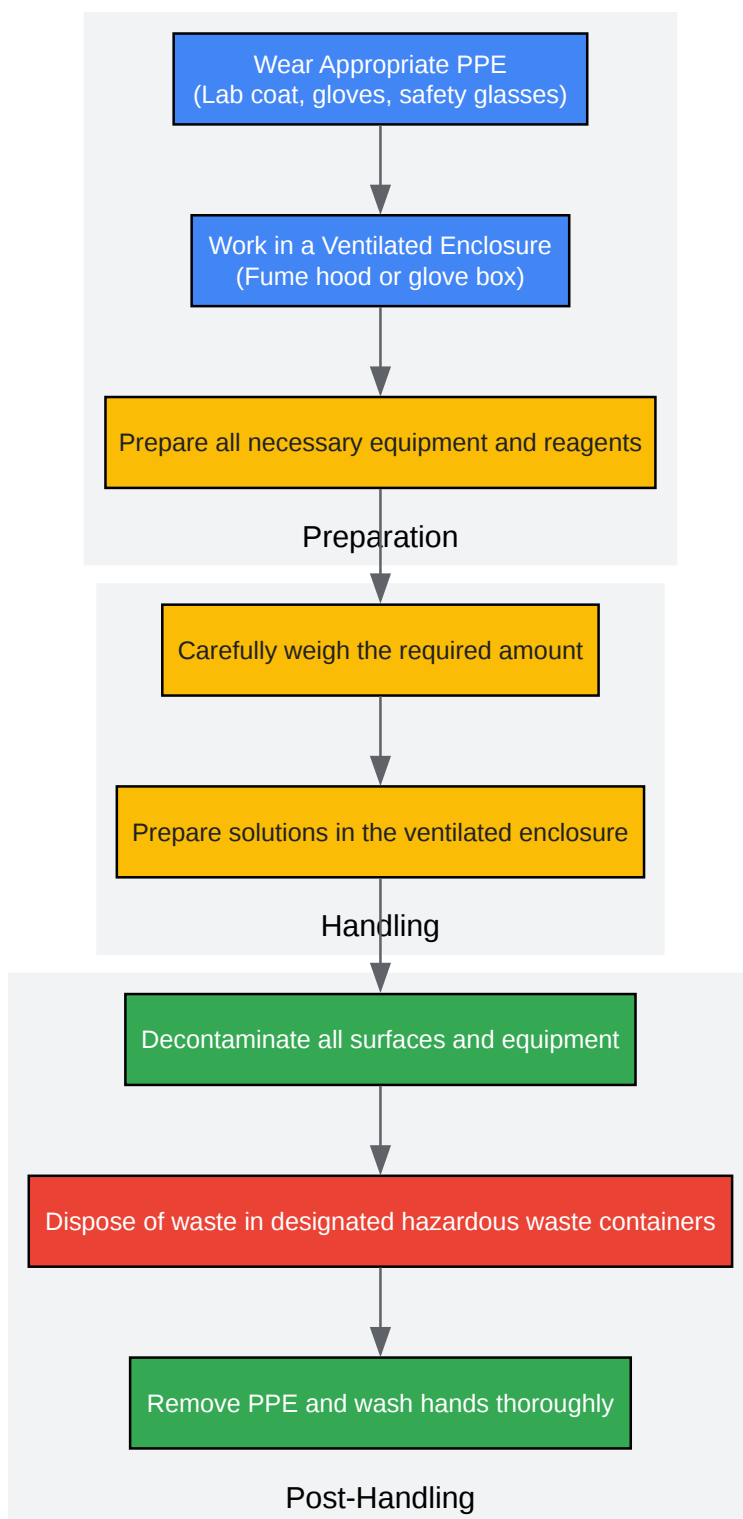


Figure 2: Standard Handling Protocol for Velnacrine-d3

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Figure 2: Standard Handling Protocol for **Velnacrine-d3**

Signaling Pathways and Metabolism

Understanding the metabolic pathway of Velnacrine is crucial for appreciating the potential for toxic metabolite formation. Velnacrine is formed from the hydroxylation of tacrine, primarily by the CYP1A2 enzyme, and can undergo further metabolism.[1]



Figure 3: Metabolic Pathway of Velnacrine

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Figure 3: Metabolic Pathway of Velnacrine

Emergency Procedures

In the event of an exposure or spill, immediate action is critical.

Situation	Procedure
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate personal protective equipment (PPE), including respiratory protection. Cover the spill with an absorbent material. Collect the material into a sealed container for hazardous waste disposal. Decontaminate the spill area.

Conclusion

Velnacrine-d3 is a research chemical with potential for significant toxicity, extrapolated from the data on its parent compound, Velnacrine. All handling must be performed by trained personnel in a controlled laboratory setting with appropriate engineering controls and personal protective equipment. A thorough understanding of the potential hazards and strict adherence to safety protocols are paramount to ensure the safety of all laboratory personnel. Further toxicological studies on **Velnacrine-d3** are necessary to fully characterize its safety profile.

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